

# Diphenyliodonium iodide CAS number and molecular structure

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## Compound of Interest

Compound Name: *Diphenyliodonium iodide*

Cat. No.: *B145650*

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## An In-depth Technical Guide to Diphenyliodonium Iodide

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **diphenyliodonium iodide**, a versatile reagent in organic synthesis and a subject of interest in biochemical research. It covers its fundamental properties, synthesis, mechanisms of action, and key applications, with a focus on data and protocols relevant to a scientific audience.

## Compound Identification and Properties

**Diphenyliodonium iodide** is a diaryliodonium salt characterized by a hypervalent iodine atom bonded to two phenyl groups, with iodide as the counter-anion.

- CAS Number: 2217-79-0[1][2][3][4]
- Molecular Formula: C<sub>12</sub>H<sub>10</sub>I<sub>2</sub>[3][5]
- Molecular Structure:
  - SMILES: C1=CC=C(C=C1)[I+](C2=CC=CC=C2)[I-]
  - InChI: InChI=1S/C12H10I.HI/c1-3-7-11(8-4-1)13-12-9-5-2-6-10-12;/h1-10H;1H/q+1;/p-1

The key physicochemical properties of **diphenyliodonium iodide** are summarized in the table below for easy reference.

Property	Value	Citations
Molecular Weight	408.02 g/mol	[3][6]
Appearance	White to light yellow solid	[3]
Melting Point	162-164 °C or 172-175 °C (with decomposition)	[1][3]
Solubility	Soluble in organic solvents such as alcohols, ethers, and chlorides.	
Sensitivity	Light Sensitive	[3]

## Experimental Protocol: Synthesis of Diphenyliodonium Iodide

The following is a detailed methodology for the synthesis of **diphenyliodonium iodide**, adapted from a well-established procedure.[1] This reaction proceeds through the formation of a diphenyliodonium iodate intermediate, which is then converted to the iodide salt.

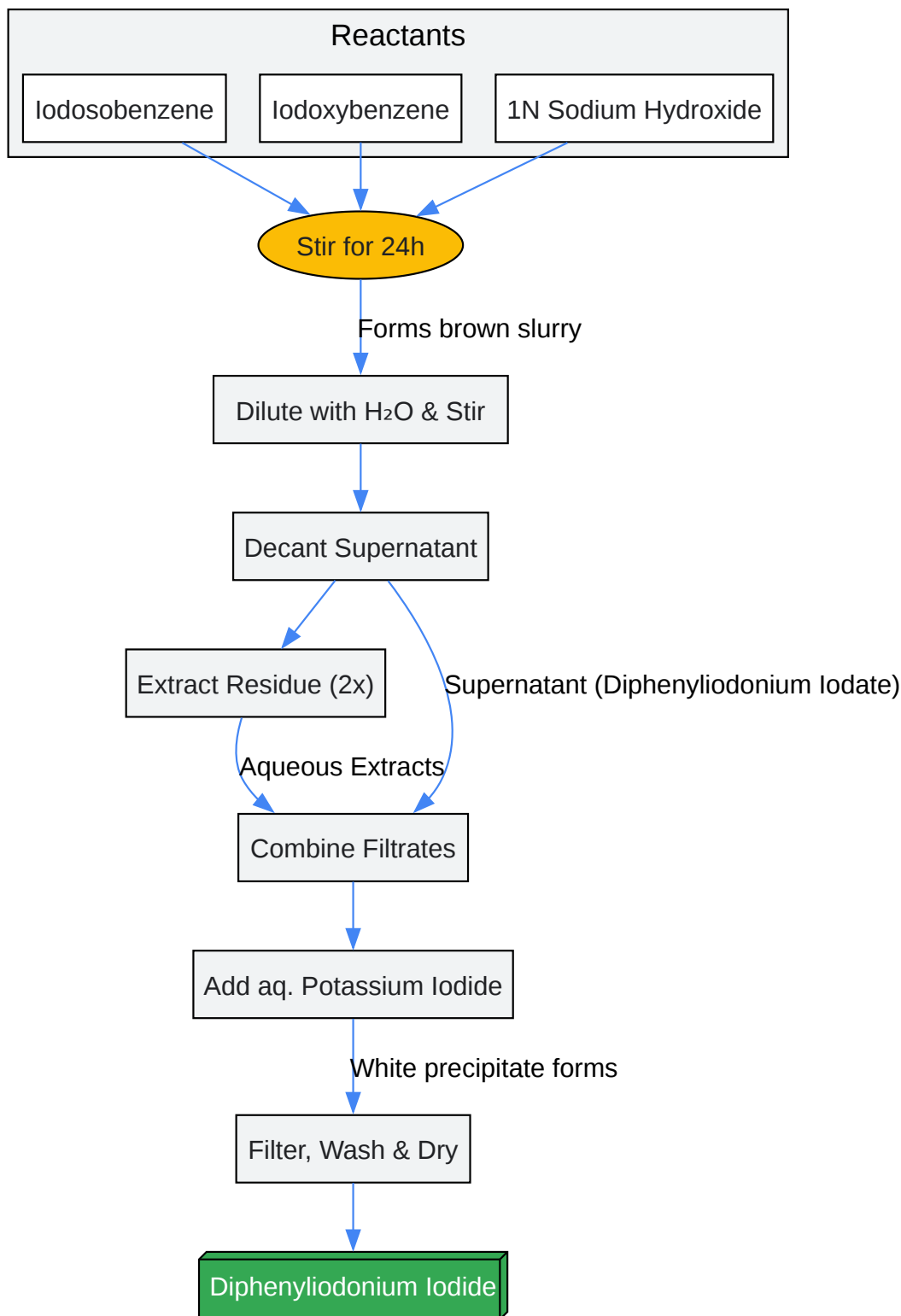
Materials:

- Iodosobenzene (0.1 mole, 22 g)
- Iodoxybenzene (0.1 mole, 24 g)
- 1 N Sodium hydroxide (200 mL)
- Potassium iodide (0.12 mole, 20 g)
- Deionized water

Procedure:

- A mixture of iodosobenzene (22 g) and iodoxybenzene (24 g) is combined with 200 mL of 1 N sodium hydroxide.
- The mixture is gently stirred for 24 hours at room temperature, resulting in a brown slurry.
- The slurry is diluted with 1 L of cold water and stirred thoroughly.
- After the solid settles, the supernatant, containing the diphenyliodonium iodate, is decanted through a filter.
- The solid residue is extracted twice more with 500 mL portions of water, with the extracts decanted through a filter each time.
- The aqueous filtrates are combined, and a solution of 20 g of potassium iodide in water is added.
- A bulky white precipitate of **diphenyliodonium iodide** forms. The mixture is allowed to stand for 1-2 hours with occasional shaking.
- The precipitate is collected by suction filtration, washed with water, and dried at room temperature.
- The expected yield is approximately 29–30 g (70–72%).<sup>[1]</sup>

## Synthesis Workflow for Diphenyliodonium Iodide



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A flowchart of the synthesis of **diphenyliodonium iodide**.

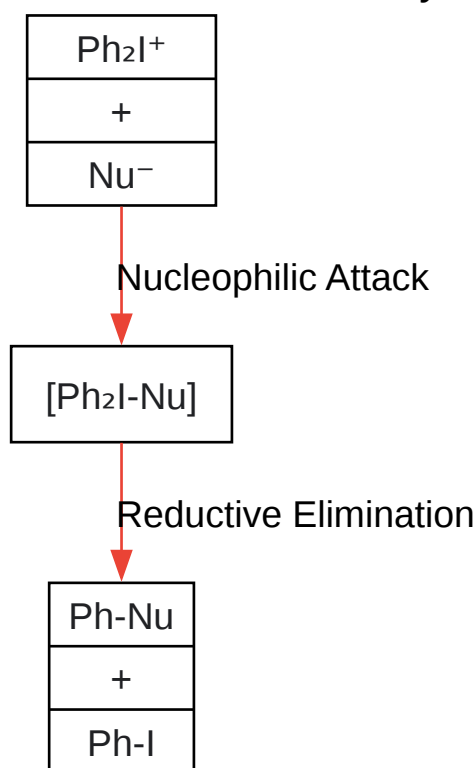
## Applications and Mechanism of Action

Diphenyliodonium salts are valuable reagents in both synthetic chemistry and biological studies due to their unique reactivity.

Diaryliodonium salts serve as electrophilic arylating agents. They can transfer a phenyl group to a wide range of nucleophiles, including amines, phenols, and carbanions. This reactivity is central to their use in forming carbon-carbon and carbon-heteroatom bonds, often under mild, transition-metal-free conditions.<sup>[7]</sup>

The general mechanism involves the attack of a nucleophile on the iodine center, followed by reductive elimination of iodobenzene to yield the arylated product.

### General Mechanism of Arylation



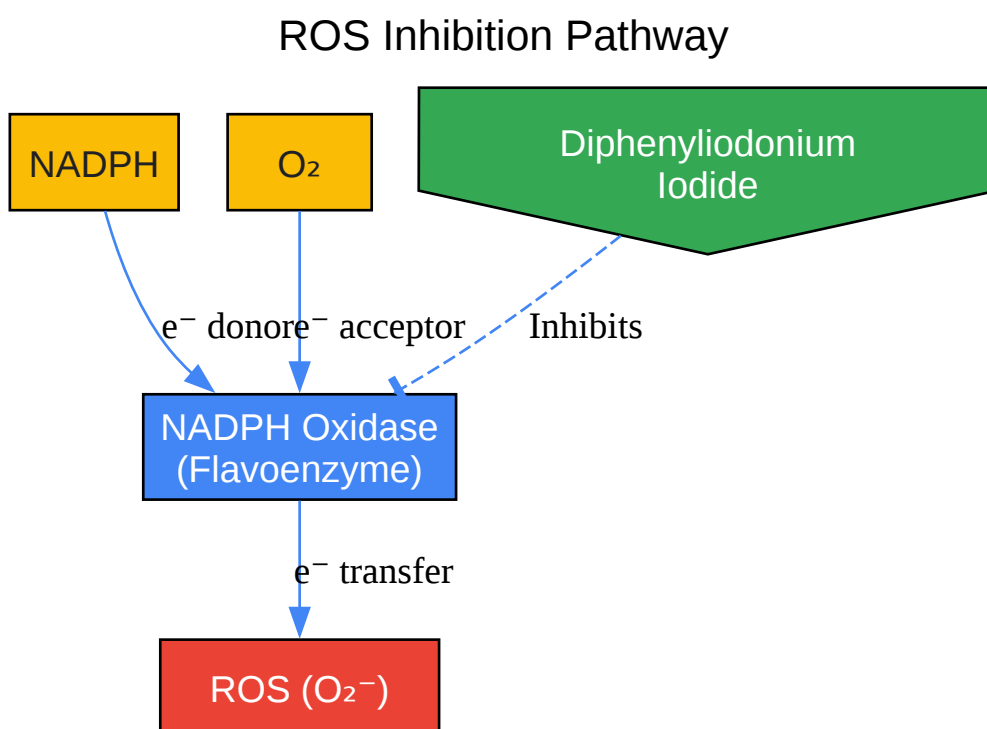
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Mechanism of nucleophilic arylation using a diphenyliodonium salt.

In a biological context, **diphenyliodonium iodide** is known as an inhibitor of flavoenzymes, particularly NADPH oxidases, which are key producers of reactive oxygen species (ROS).<sup>[2][8]</sup>

By inhibiting these enzymes, it can effectively reduce cellular levels of superoxide and other ROS. This property makes it a useful tool in studying oxidative stress pathways and has led to its investigation for applications in medicine and even as a preservative to prevent oxidative damage, for example, in fruit.[2]

The inhibitory action is believed to involve the acceptance of an electron by the iodonium cation, leading to the disruption of the enzyme's electron transport chain.



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Inhibition of NADPH oxidase by **diphenyliodonium iodide** to block ROS production.

## Safety and Handling

**Diphenyliodonium iodide** is an irritant and should be handled with appropriate personal protective equipment.

- Hazard Codes: Xi (Irritant)[3]
- Risk Statements: R36/37/38 (Irritating to eyes, respiratory system and skin), R25 (Toxic if swallowed)[3]

- Safety Statements: S26 (In case of contact with eyes, rinse immediately with plenty of water and seek medical advice), S36/37/39 (Wear suitable protective clothing, gloves and eye/face protection)[3]

The compound is light-sensitive and should be stored in a cool, dark place.[3] As with all iodine-containing compounds, appropriate toxicological profiles for iodine should be considered for extensive use.[9][10][11][12] Always consult the Safety Data Sheet (SDS) before use.

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